

proper storage conditions for formoterol hemifumarate hydrate powder

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Compound of Interest

Compound Name: *Formoterol hemifumarate hydrate*

Cat. No.: *B15616677*

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Technical Support Center: Formoterol Hemifumarate Hydrate

This technical support center provides guidance on the proper storage, handling, and troubleshooting for experiments involving **formoterol hemifumarate hydrate** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **formoterol hemifumarate hydrate** powder?

A1: **Formoterol hemifumarate hydrate** powder should be stored in a tightly closed container, protected from light.^{[1][2]} Specific temperature recommendations vary by supplier, so it is crucial to consult the product's safety data sheet (SDS). Common storage temperatures include room temperature, +15 to 25°C, or -20°C for long-term stability.^{[1][2][3][4]} For stock solutions, storage at -20°C for up to one month or -80°C for up to six months in a sealed, moisture-free container is recommended.^[5]

Q2: Is **formoterol hemifumarate hydrate** sensitive to light or moisture?

A2: Yes, it is sensitive to both light and moisture.^{[1][2]} The chemical structure of formoterol can degrade in the presence of reactive species or under stress conditions.^[6] Increased humidity

can also negatively impact the stability of the powder, especially in formulations.[6][7]

Therefore, it is essential to store it in a dark, dry place.

Q3: What are the general safety precautions for handling **formoterol hemifumarate hydrate** powder?

A3: Handle this compound in a well-ventilated area, preferably under a fume hood, to avoid inhalation of the powder.[1][2][8] Use appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.[1][2] Avoid generating dust, as fine particles dispersed in the air can be a potential explosion hazard.[9] Wash hands thoroughly after handling.[10]

Q4: What solvents can be used to dissolve **formoterol hemifumarate hydrate**?

A4: **Formoterol hemifumarate hydrate** is soluble in DMSO (up to 50 mM) and methanol (1 mg/ml).[3] It is slightly soluble in water.[3]

Storage Conditions Summary

Parameter	Condition	Source
Temperature (Powder)	Room Temperature	
+15 to 25°C	[1][2]	
-20°C	[3][4]	
Temperature (Stock Solution)	-20°C (up to 1 month)	[5]
-80°C (up to 6 months)	[5]	
Light	Protect from light	[1][2]
Moisture	Store in a dry place, sealed container	[5][8]
Container	Tightly closed and properly labeled	[1][2][10]

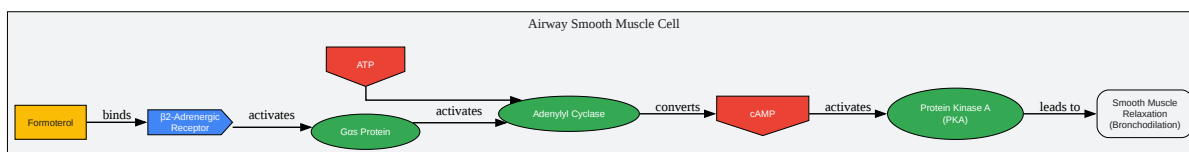
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent results in bioassays	Degradation of the compound due to improper storage.	Verify storage conditions (temperature, light, and moisture protection). Prepare fresh stock solutions from powder stored under recommended conditions.
Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.	
Powder appears clumpy or discolored	Absorption of moisture.	Discard the powder as its purity may be compromised. Ensure the container is always tightly sealed and stored in a desiccator if necessary.
Poor solubility in recommended solvents	Incorrect solvent or concentration.	Confirm the solubility data from the supplier's technical data sheet. Use sonication to aid dissolution if necessary.
The compound may have degraded.	If solubility issues persist with fresh solvent, consider the possibility of compound degradation and use a fresh vial of the powder.	
Unexpected peaks in HPLC analysis	Contamination or degradation of the sample.	Ensure clean handling procedures. Prepare fresh samples and mobile phase. Check the stability of the compound in the chosen solvent and analytical conditions.
Interaction with formulation excipients.	When working with formulations, be aware that formoterol can be prone to	

chemical degradation when in
contact with reactive species
like aldehydes.[6]

Signaling Pathway

Formoterol is a long-acting β 2-adrenoceptor agonist.[11] Upon binding to the β 2-adrenergic receptor on airway smooth muscle cells, it stimulates G α s proteins, leading to the activation of adenylyl cyclase.[12] This enzyme then increases the intracellular concentration of cyclic adenosine monophosphate (cAMP), which in turn activates Protein Kinase A (PKA).[13] PKA activation leads to the phosphorylation of downstream targets, resulting in a decrease in intracellular calcium levels and relaxation of the airway smooth muscle, causing bronchodilation.[12][14]



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Caption: Formoterol signaling pathway in airway smooth muscle cells.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol is a general guideline for the purity assessment of **formoterol hemifumarate hydrate** powder.

Objective: To determine the purity of a **formoterol hemifumarate hydrate** sample by reverse-phase HPLC (RP-HPLC).

Materials:

- **Formoterol hemifumarate hydrate** powder
- HPLC grade acetonitrile
- HPLC grade water
- Ammonium acetate
- Ethanol
- HPLC system with UV detector
- C18 analytical column (e.g., 150 x 4.6 mm, 5 μ m particle size)

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of 50 mM ammonium acetate (pH 5.0) and ethanol in a 65:35 (v/v) ratio.[\[15\]](#) Filter and degas the mobile phase before use.
- Standard Solution Preparation: Accurately weigh and dissolve an appropriate amount of **formoterol hemifumarate hydrate** reference standard in the mobile phase to obtain a known concentration (e.g., 100 μ g/mL).
- Sample Solution Preparation: Prepare the sample solution in the same manner as the standard solution, using the **formoterol hemifumarate hydrate** powder to be tested.
- Chromatographic Conditions:
 - Column: C18 (150 x 4.6 mm, 5 μ m)[\[15\]](#)
 - Mobile Phase: 50 mM Ammonium Acetate (pH 5.0) : Ethanol (65:35)[\[15\]](#)
 - Flow Rate: 1.0 mL/min[\[15\]](#)

- Detection Wavelength: 214 nm[16] or 242 nm[15]
- Injection Volume: 20 µL
- Column Temperature: Ambient
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Processing: Compare the peak area of the formoterol peak in the sample chromatogram to that of the standard chromatogram to calculate the purity. Identify any impurity peaks by their retention times.

In Vitro Bronchodilator Activity Assay

This protocol provides a general method to assess the bronchodilatory effect of formoterol in an ex vivo organ bath setup.

Objective: To evaluate the relaxant effect of formoterol on pre-contracted airway smooth muscle.

Materials:

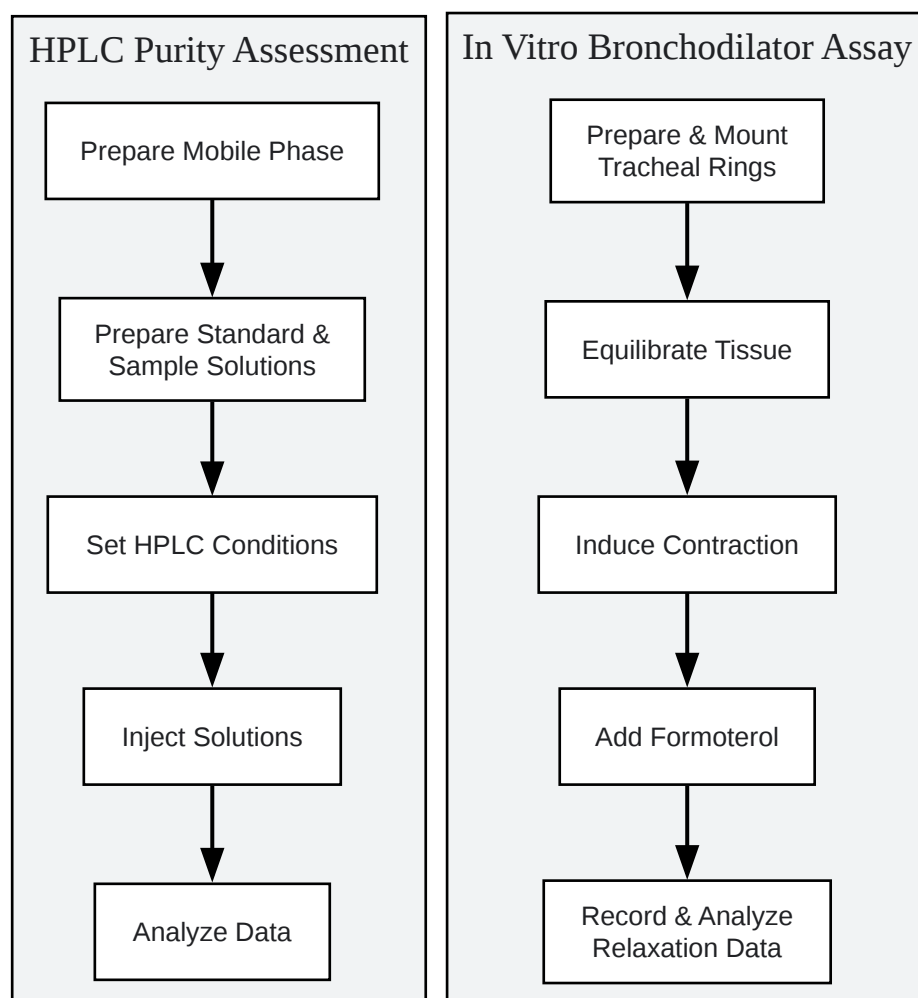
- Isolated tracheal rings (e.g., from guinea pig or rat)
- Krebs-Henseleit buffer
- Carbachol or other contractile agents
- **Formoterol hemifumarate hydrate**
- Organ bath system with isometric force transducers
- Data acquisition system

Procedure:

- Tissue Preparation: Isolate tracheal rings and mount them in an organ bath containing Krebs-Henseleit buffer, maintained at 37°C and aerated with 95% O₂ / 5% CO₂.

- **Equilibration:** Allow the tissues to equilibrate under a resting tension of approximately 1 gram for at least 60 minutes. During this period, wash the tissues with fresh buffer every 15-20 minutes.
- **Contraction:** Induce a stable contraction of the tracheal rings by adding a contractile agent like carbachol to the organ bath.[3]
- **Formoterol Addition:** Once a stable contraction is achieved, add **formoterol hemifumarate hydrate** in a cumulative concentration-dependent manner to the organ bath.
- **Data Recording:** Record the relaxation of the tracheal rings as a decrease in isometric tension.
- **Data Analysis:** Express the relaxation as a percentage of the pre-contraction induced by carbachol. Plot the concentration-response curve for formoterol to determine its potency (e.g., EC50).

Experimental Workflow Diagram



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Caption: General workflow for key experiments with formoterol.

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